An In-Depth Technical Guide on the Pharmacological Profile of N,N-dimethylmescaline

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*Trichocereine*	
Cat. No.:	*B14164243*	Get Quote

Disclaimer: The scientific literature on the pharmacological profile of N,N-dimethylmescaline, also known as **trichocereine**, is notably limited. Despite a thorough search of available scientific databases, there is a significant scarcity of quantitative data regarding its receptor binding affinities, in vitro functional activity, and detailed pharmacokinetics. The following guide synthesizes the available information, primarily from older in vivo studies and contextual structure-activity relationship analyses of mescaline analogs. The absence of comprehensive data necessitates a qualitative rather than quantitative focus for much of this profile.
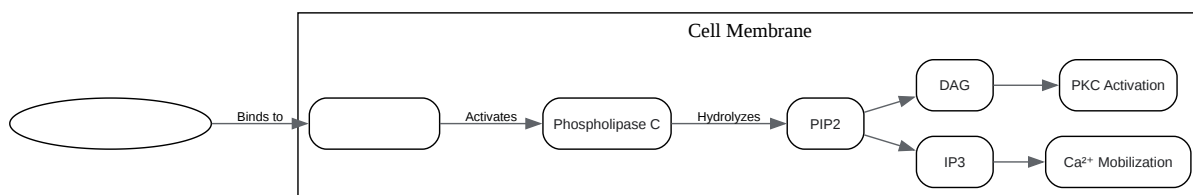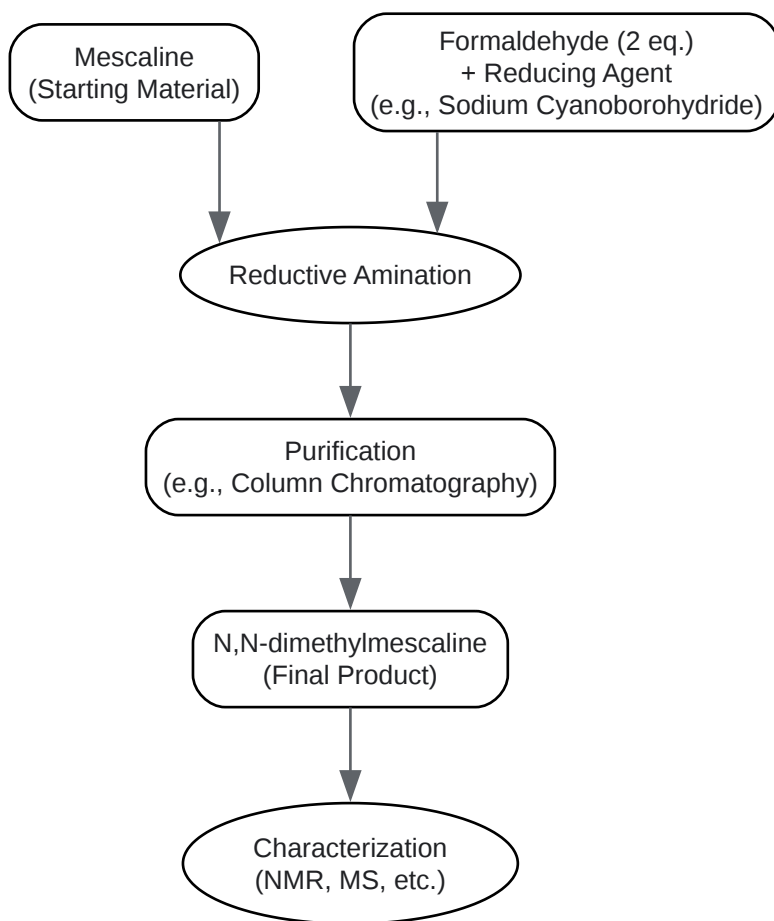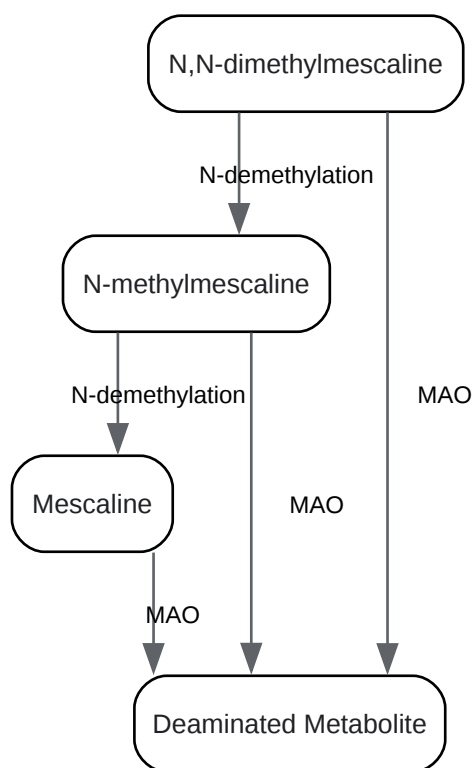
Introduction

N,N-dimethylmescaline (**trichocereine**) is a naturally occurring phenethylamine alkaloid found in certain species of cacti, such as Trichocereus terscheckii.[1][2] It is the N,N-dimethylated analog of the classic psychedelic, mescaline. Structurally, it belongs to the substituted phenethylamine class. Due to its close structural relationship to mescaline, it has been a subject of interest in the study of structure-activity relationships (SAR) of psychedelic compounds. However, it has not been as extensively studied as its parent compound. This guide aims to provide a comprehensive overview of the currently known pharmacological characteristics of N,N-dimethylmescaline, while also highlighting the significant gaps in the existing research.

Synthesis and Characterization

 Tech Support

While a specific, detailed, and contemporary synthesis protocol for N,N-dimethylmescaline is not readily available in the reviewed literature, its synthesis can be inferred from general methods for the N-alkylation of phenethylamines. One documented method involves the use of Lithium Aluminum Hydride (LAH) for the reductive amination of mescaline.[3] General N-alkylation strategies often employ a primary amine (in this case, mescaline) and an alkylating agent. For dimethylation, this could involve reaction with formaldehyde followed by a reducing agent (Eschweiler-Clarke reaction) or direct alkylation with a methylating agent like methyl iodide.

Hypothetical Synthesis Workflow:

Mescaline
(Starting Material)

Formaldehyde (2 eq.)
+ Reducing Agent
(e.g., Sodium Cyanoborohydride)

Reductive Amination

Purification
(e.g., Column Chromatography)

N,N-dimethylmescaline
(Final Product)

Characterization
(NMR, MS, etc.)

Cell Membrane

Binds to → Activates → Phospholipase C → Hydrolyzes → PIP2

DAG → PKC Activation

IP3 → Ca²⁺ Mobilization

```
        ┌──────────────────────────┐
        │  N,N-dimethylmescaline   │
        └──────────────────────────┘
             │ N-demethylation
             ▼
        ┌──────────────────────────┐
        │   N-methylmescaline      │
        └──────────────────────────┘
         │ N-demethylation    │ MAO        │ MAO
         ▼                    │            │
     ┌───────────┐            │            │
     │ Mescaline │            │            │
     └───────────┘            │            │
         │ MAO                │            │
         ▼                    ▼            ▼
        ┌──────────────────────────┐
        │  Deaminated Metabolite   │
        └──────────────────────────┘
```

Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Trichocereine - Wikipedia [en.wikipedia.org]

- 2. shaunlacob.com [shaunlacob.com]

- 3. blossomanalysis.com [blossomanalysis.com]

- To cite this document: BenchChem. [An In-Depth Technical Guide on the Pharmacological Profile of N,N-dimethylmescaline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14164243#pharmacological-profile-of-n-n-dimethylmescaline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com